

Desertomycin A: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Desertomycin A*

Cat. No.: *B15597087*

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This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activities of **Desertomycin A**, a macrolide antibiotic with significant potential in drug development. This document is intended for researchers, scientists, and professionals in the field of pharmacology and drug discovery.

Chemical Structure and Physicochemical Properties

Desertomycin A is a 42-membered macrocyclic lactone produced by various species of *Streptomyces*. Its complex structure features a polyol chain, a sugar moiety, and an amino group.

Table 1: Physicochemical Properties of **Desertomycin A**

| Property | Value | Source |
|---------------------|---|--------|
| Molecular Formula | C61H109NO21 | |
| Molecular Weight | 1192.5 g/mol | |
| Appearance | White solid | |
| Solubility | Soluble in ethanol, methanol, DMF, DMSO; Limited water solubility | |
| Storage Temperature | -20°C | |
| CAS Number | 121820-50-6 | |

Biological and Pharmacological Properties

Desertomycin A exhibits a broad spectrum of biological activities, making it a compound of interest for further investigation.

Antimicrobial Activity

Desertomycin A demonstrates potent activity against a range of Gram-positive and Gram-negative bacteria, as well as yeasts and fungi. Of particular note is its activity against *Mycobacterium tuberculosis*, the causative agent of tuberculosis.

Table 2: Antimicrobial Activity of **Desertomycin A** and Related Compounds

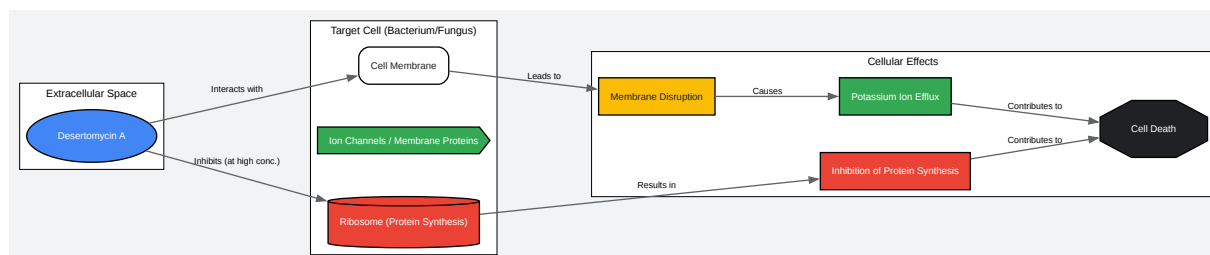
| Organism | Compound | MIC/EC50 | Source |
|----------------------------------|----------------|----------------|--------|
| Mycobacterium tuberculosis | Desertomycin A | EC50: 25 µg/mL | |
| Mycobacterium tuberculosis | Desertomycin G | MIC: 16 µg/mL | |
| Gram-positive bacteria (general) | Desertomycin A | Active | |
| Gram-negative bacteria (general) | Desertomycin A | Active | |
| Yeasts and Fungi (general) | Desertomycin A | Active | |

Antitumor Activity

Recent studies have highlighted the cytotoxic effects of desertomycins against various human tumor cell lines. For instance, Desertomycin G, a related compound, has shown activity against human breast adenocarcinoma (MCF-7) and colon carcinoma (DLD-1) cell lines, while not affecting normal mammary fibroblasts.

Mechanism of Action

The primary mechanism of action of **Desertomycin A** appears to be the disruption of the plasma membrane's integrity. This leads to a significant leakage of potassium ions from the cell. At higher concentrations, it has also been observed to affect protein synthesis. While the precise signaling pathways affected by **Desertomycin A** have not been fully elucidated, its membrane-disrupting activity is a key aspect of its biological function. Molecular docking studies have suggested that desertomycins can bind to bacterial proteins such as RPSL, RPLC, and CLPC1, which are involved in ribosome function and protein quality control.



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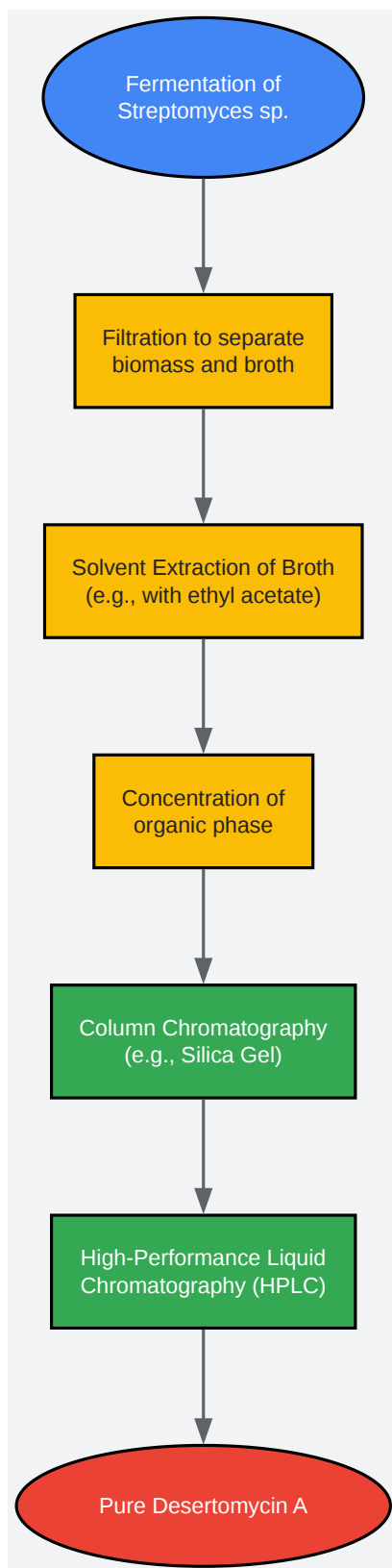
Caption: Proposed mechanism of action for **Desertomycin A**.

Experimental Protocols

The following sections outline the general methodologies employed in the study of **Desertomycin A**.

Isolation and Purification

Desertomycin A is typically isolated from the fermentation broth of *Streptomyces* species. A general workflow for its isolation and purification is as follows:



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- To cite this document: BenchChem. [Desertomycin A: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15597087#desertomycin-a-chemical-structure-and-properties]

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